

# The Discovery and Characterization of Abemaciclib's Active Metabolites: M2, M18, and M20

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## Compound of Interest

Compound Name: Abemaciclib metabolite M18-d8

Cat. No.: B12425853

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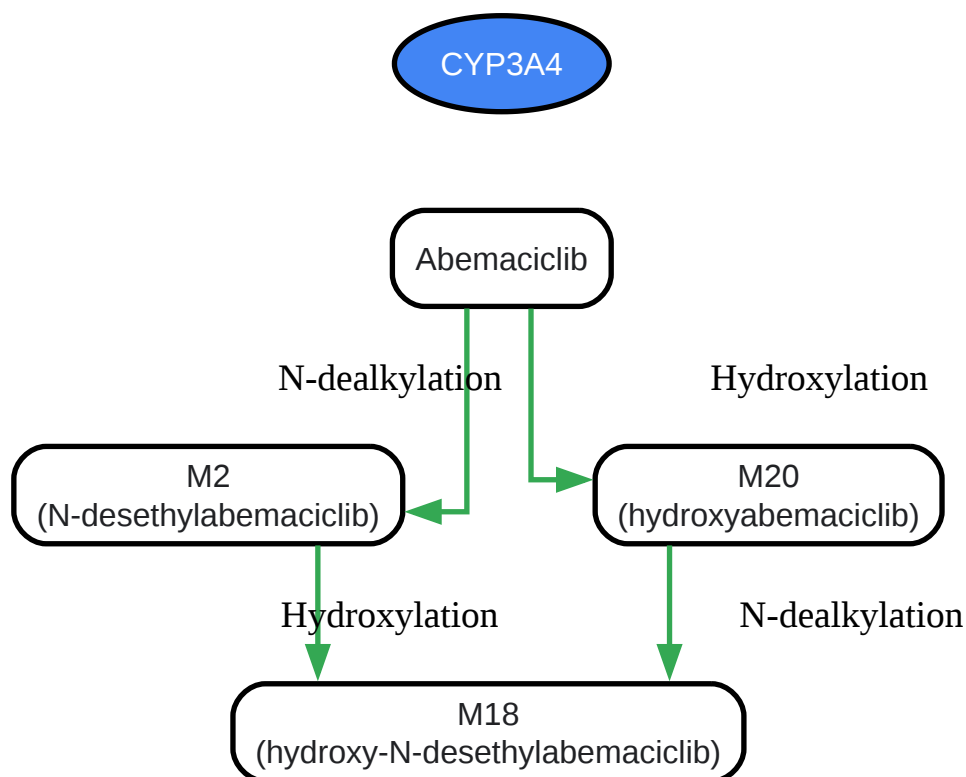
## A Technical Guide for Researchers and Drug Development Professionals

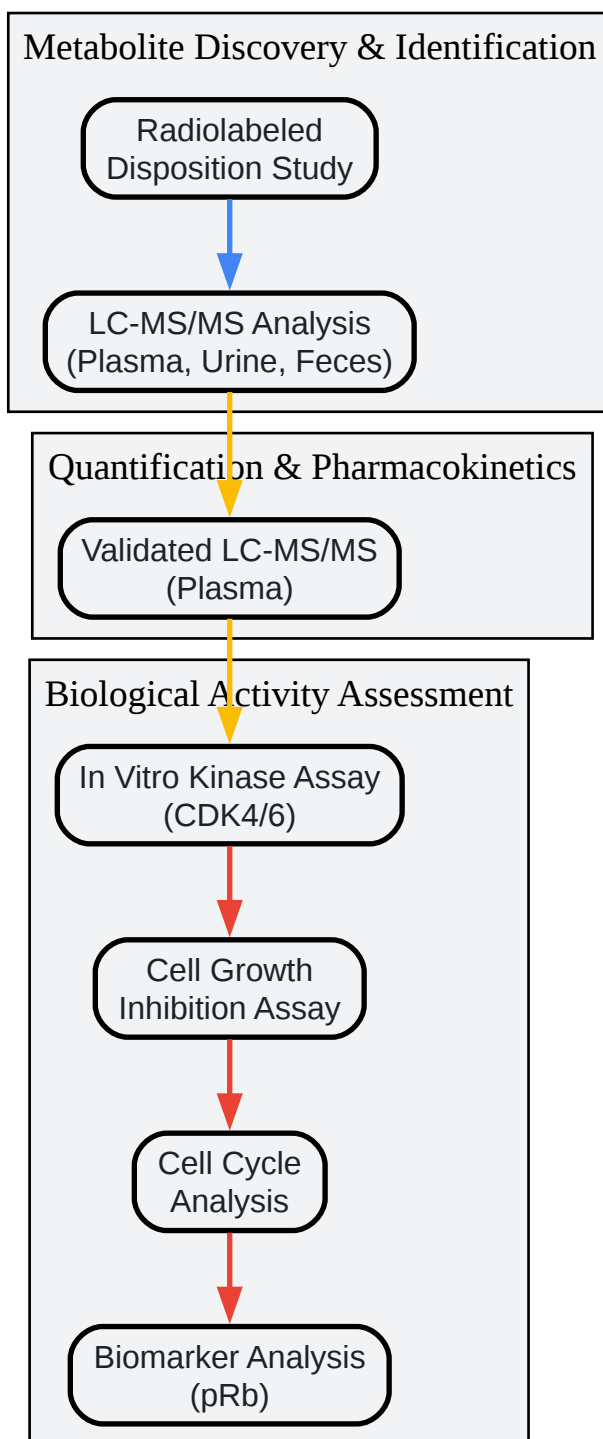
### Introduction

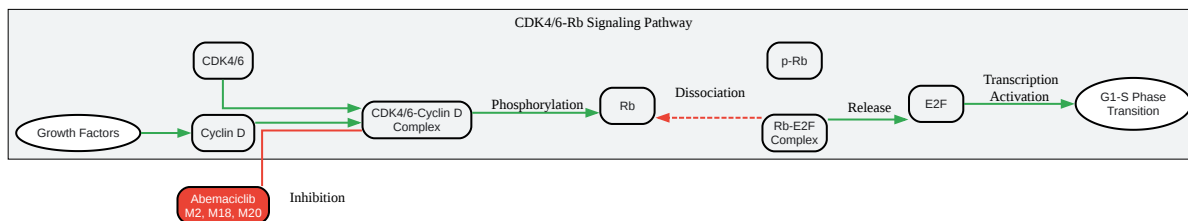
Abemaciclib (Verzenio®) is a potent and selective inhibitor of cyclin-dependent kinases 4 and 6 (CDK4/6), pivotal regulators of the cell cycle. Approved for the treatment of hormone receptor-positive (HR+), human epidermal growth factor receptor 2-negative (HER2-) advanced or metastatic breast cancer, its clinical efficacy is not solely attributed to the parent drug.<sup>[1][2]</sup> Extensive research has revealed the significant contribution of its primary active metabolites: M2, M18, and M20. This technical guide provides an in-depth overview of the discovery, characterization, and experimental methodologies used to elucidate the role of these critical metabolites.

### Metabolic Pathway and Bioactivation

Abemaciclib is primarily metabolized in the liver by the cytochrome P450 3A4 (CYP3A4) enzyme system.<sup>[3][4]</sup> This process leads to the formation of several metabolites, with M2 (N-desethylabemaciclib), M20 (hydroxyabemaciclib), and M18 (hydroxy-N-desethylabemaciclib) being the most prominent and pharmacologically active.<sup>[1][4][5]</sup> M2 and M20 are direct products of CYP3A4-mediated metabolism of Abemaciclib, while M18 can be formed from the subsequent metabolism of either M2 or M20 by the same enzyme.<sup>[6]</sup>







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